

An In-depth Technical Guide to Methyl 4-bromo-3-methoxythiophene-2-carboxylate

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Compound of Interest

Compound Name:	Methyl 4-bromo-3-methoxythiophene-2-carboxylate
Cat. No.:	B026347

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For Researchers, Scientists, and Drug Development Professionals

Introduction: **Methyl 4-bromo-3-methoxythiophene-2-carboxylate** is a substituted thiophene derivative. Thiophenes are a class of heterocyclic compounds containing a five-membered ring with one sulfur atom. They are of significant interest in medicinal chemistry and materials science due to their diverse biological activities and electronic properties. This technical guide provides a comprehensive overview of the physicochemical properties of **Methyl 4-bromo-3-methoxythiophene-2-carboxylate**, along with available experimental data and a discussion of its potential biological significance.

Physicochemical Properties

A summary of the key physicochemical properties of **Methyl 4-bromo-3-methoxythiophene-2-carboxylate** is presented in the table below. These properties are essential for understanding the compound's behavior in various chemical and biological systems.

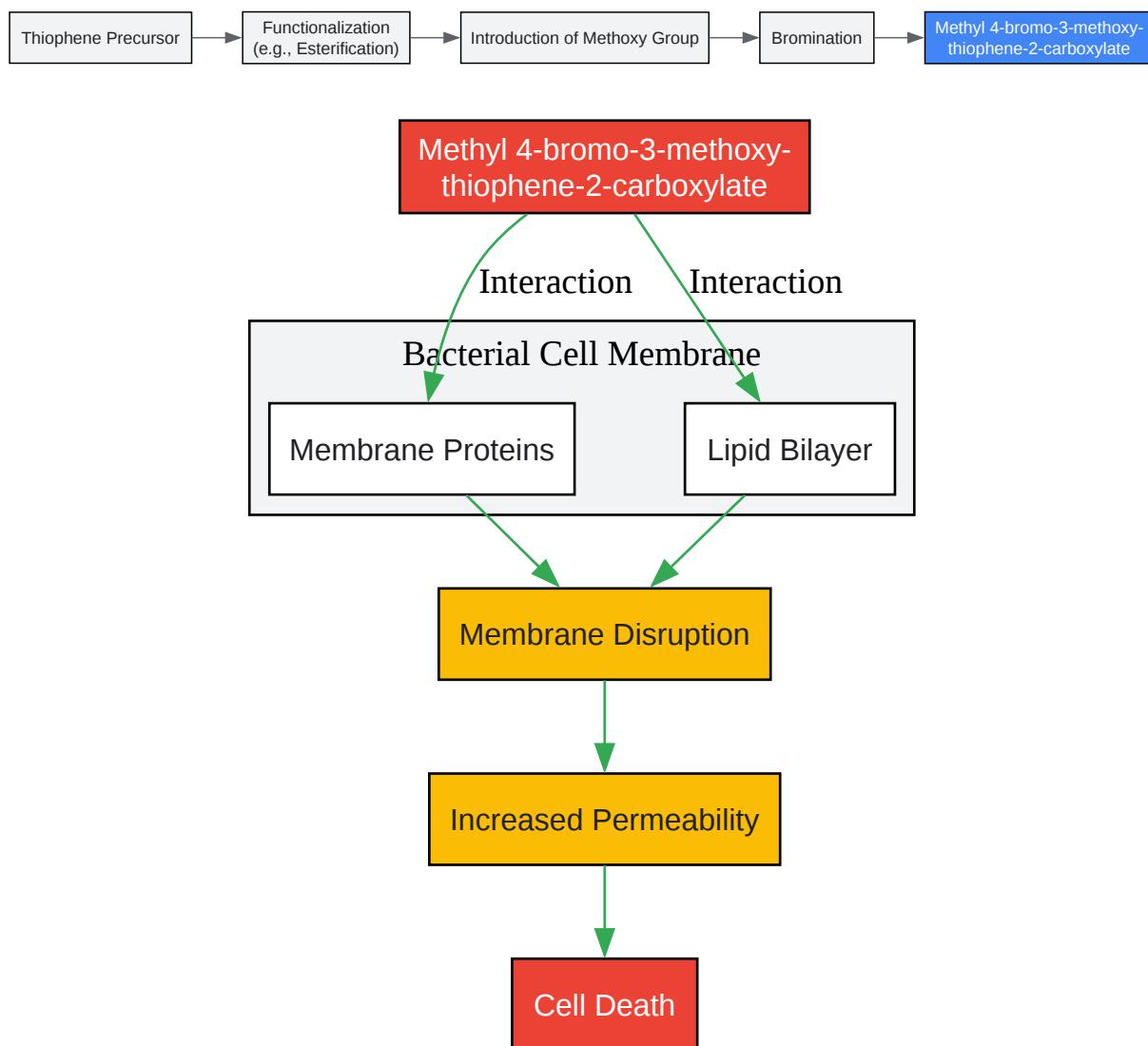
Property	Value	Source
Chemical Name	Methyl 4-bromo-3-methoxythiophene-2-carboxylate	-
CAS Number	110545-67-0	[1] [2] [3] [4]
Molecular Formula	C ₇ H ₇ BrO ₃ S	[1] [2]
Molecular Weight	251.10 g/mol	[1]
Melting Point	73 °C	Commercial Supplier Data
Boiling Point	300.0 ± 35.0 °C (Predicted)	Commercial Supplier Data
Appearance	Not specified (likely a solid at room temperature)	-
Solubility	No data available	-

Synthesis and Characterization

While a specific, detailed experimental protocol for the synthesis of **Methyl 4-bromo-3-methoxythiophene-2-carboxylate** is not readily available in peer-reviewed literature, the synthesis of related substituted thiophenes typically involves multi-step reaction sequences. These often include the construction of the thiophene ring followed by functional group modifications such as bromination and methoxylation.

Hypothetical Synthetic Pathway:

A plausible synthetic route could start from a pre-functionalized thiophene precursor. For instance, one could envision the bromination of a 3-methoxythiophene-2-carboxylate derivative or the methoxylation of a 4-bromothiophene-2-carboxylate precursor. The precise reagents and conditions would need to be optimized to ensure regioselectivity and good yields.



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References

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